

An In-depth Technical Guide on the Thermophysical Properties of 2-Methylpentane

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Compound of Interest

Compound Name: 2-Methylpentane

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This technical guide provides a comprehensive overview of the key thermophysical properties of **2-Methylpentane** (isohexane) at various temperatures. The data presented is crucial for applications ranging from solvent selection in chemical synthesis and drug formulation to heat transfer calculations in process engineering. This document summarizes quantitative data in structured tables, details the experimental protocols used for their measurement, and provides a visual representation of the relationship between temperature and these properties.

Quantitative Data of Thermophysical Properties

The following tables summarize the temperature-dependent thermophysical properties of **2-Methylpentane**, including density, viscosity, thermal conductivity, and specific heat capacity.

Table 1: Density of Liquid **2-Methylpentane** at Various Temperatures

Temperature (K)	Density (g/mL)
298.15	0.653

Source: ChemicalBook[1]

Table 2: Viscosity of Liquid **2-Methylpentane** at Various Temperatures and Pressures

Temperature (K)	Pressure (MPa)	Viscosity (mPa·s)
273	1 - 40	Data available
283 - 343	1 - 30	Data available

Note: Specific viscosity values at discrete temperature and pressure points from the source require further processing. The source indicates that the compressed liquid viscosities were measured over these ranges.[\[2\]](#)

Table 3: Thermal Conductivity of Liquid **2-Methylpentane** at Various Temperatures

Temperature (K)	Thermal Conductivity (W/m·K)
119.6 - 497.6	40 experimental data points available

Note: Specific thermal conductivity values at discrete temperatures from the source require further processing. The NIST/TRC Web Thermo Tables provide a comprehensive dataset within this temperature range.[\[3\]](#)

Table 4: Constant Pressure Heat Capacity of Liquid **2-Methylpentane** at Various Temperatures

Temperature (K)	Heat Capacity (J/mol·K)
119.6 - 497.6	Data available at saturation pressure
298.15	194.19

Note: The NIST WebBook and the TRC Web Thermo Tables provide extensive data on the heat capacity of **2-methylpentane** in both liquid and gas phases.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

The accurate determination of thermophysical properties relies on precise experimental methodologies. The following sections detail the standard protocols for measuring the key properties of **2-Methylpentane**.

2.1 Density Measurement

Density measurements of liquids like **2-Methylpentane** are commonly performed using the Archimedes principle.^[6]

- Apparatus: A precision balance with a density kit, a temperature-controlled liquid bath, a calibrated sinker of known volume (e.g., a glass plummet), and a high-precision thermometer.
- Procedure:
 - The temperature of the liquid sample is stabilized and accurately measured using the temperature-controlled bath and thermometer.
 - The weight of the sinker is measured in air.
 - The sinker is then fully submerged in the **2-Methylpentane** sample, and its apparent weight is measured.
 - The density of the liquid is calculated based on the difference between the weight of the sinker in air and its apparent weight in the liquid, and the known volume of the sinker. Corrections for the thermal expansion of the sinker and the buoyancy of air may be applied for high-accuracy measurements.

2.2 Viscosity Measurement

The viscosity of **2-Methylpentane** can be determined using a vibrating-wire viscometer.^[2]

- Apparatus: A vibrating-wire viscometer, a high-pressure cell, a temperature-controlled bath, a pressure transducer, and a nanovolt meter.^[2]
- Procedure:
 - The **2-Methylpentane** sample is placed within the high-pressure cell, which is then immersed in the temperature-controlled bath to achieve the desired temperature.
 - The pressure is controlled and measured using a manual piston pump and a pressure transducer.^[2]

- A taut wire within the cell is made to vibrate by an oscillating magnetic field.
- The instrument measures the damping of the wire's oscillations and the period of its vibration, which are directly related to the viscosity and density of the surrounding fluid.
- The viscosity is then calculated from these measurements, often with a combined expanded uncertainty of about 2%.[\[2\]](#)

2.3 Thermal Conductivity Measurement

The transient hot-wire (THW) method is a widely used and accurate technique for measuring the thermal conductivity of liquids such as **2-Methylpentane**.[\[7\]](#)[\[8\]](#)

- Apparatus: A transient hot-wire instrument, which includes a thin platinum wire acting as both a heating element and a resistance thermometer, a temperature-controlled measurement cell, and a data acquisition system.[\[7\]](#)[\[8\]](#)
- Procedure:
 - The liquid sample is placed in the measurement cell, and its temperature is allowed to stabilize.
 - A constant electric current is passed through the platinum wire for a short duration, causing a rise in its temperature.
 - The rate of temperature increase of the wire is precisely measured by monitoring its electrical resistance over time.
 - The thermal conductivity of the liquid is determined from the linear relationship between the temperature rise of the wire and the logarithm of time, as the heat generated by the wire dissipates through the surrounding liquid.[\[8\]](#) This method minimizes the effects of convection.

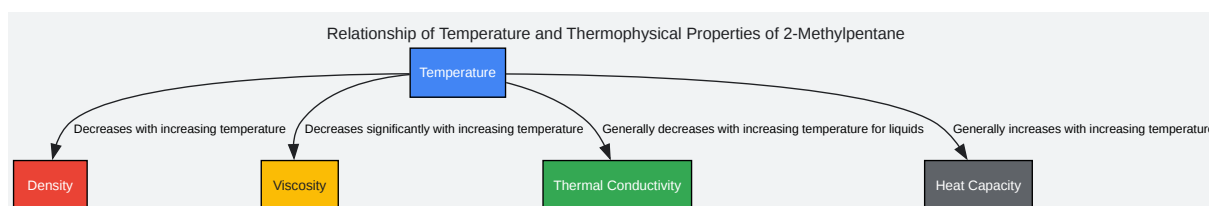
2.4 Specific Heat Capacity Measurement

The heat capacity of **2-Methylpentane** is typically measured using differential scanning calorimetry (DSC).

- Apparatus: A differential scanning calorimeter, calibrated with a known standard (e.g., sapphire), sample and reference pans, and a controlled atmosphere (e.g., nitrogen).
- Procedure:
 - A known mass of the **2-Methylpentane** sample is hermetically sealed in a sample pan. An empty pan is used as a reference.
 - The sample and reference pans are placed in the DSC cell.
 - The cell is subjected to a controlled temperature program, typically a linear heating rate.
 - The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
 - The specific heat capacity is calculated by comparing the heat flow to the sample with the heat flow of a known standard (sapphire) under the same conditions.

Visualization of Thermophysical Property Relationships

The following diagram illustrates the general relationship between temperature and the key thermophysical properties of **2-Methylpentane**.



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Caption: Logical relationship between temperature and key thermophysical properties.

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